

melting point determination and purity analysis of 2-Chloro-5-methoxybenzamide

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Compound of Interest

Compound Name: 2-Chloro-5-methoxybenzamide

CAS No.: 62798-01-0

Cat. No.: B12342450

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Comparative Guide: Purity Analysis of 2-Chloro-5-methoxybenzamide

Capillary Melting Point vs. Differential Scanning Calorimetry (DSC)

Executive Summary

This guide provides a technical comparison of analytical methodologies for **2-Chloro-5-methoxybenzamide** (CAS 62798-01-0), a critical structural isomer used in the synthesis of benzamide-based antipsychotics and bioactive scaffolds.^[1] While automated capillary melting point determination remains the standard for routine Quality Control (QC), Differential Scanning Calorimetry (DSC) offers superior resolution for thermodynamic purity assessments and polymorph detection. This document details the experimental protocols, comparative performance data, and strategic workflows for validating this intermediate.

Introduction: The Isomer Challenge

2-Chloro-5-methoxybenzamide is structurally distinct from its widely used isomer, 5-Chloro-2-methoxybenzamide (the key intermediate for Sulpiride/Levosulpiride). Distinguishing these isomers and quantifying the purity of the 2-Chloro-5-methoxy variant is vital, as positional isomer impurities can drastically alter the pharmacological profile of downstream APIs.

- Target Compound: **2-Chloro-5-methoxybenzamide**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- CAS Number: 62798-01-0[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Critical Quality Attribute (CQA): Thermodynamic Purity >98.0%
- Analytical Challenge: Differentiating the target from the 5-Chloro-2-methoxy isomer (MP ~212–214°C) and quantifying eutectic impurities.

Comparative Analysis: Method Performance

The following table contrasts the two primary thermal analysis techniques.

Feature	Method A: Automated Capillary MP	Method B: Differential Scanning Calorimetry (DSC)
Principle	Visual detection of light transmission change (Solid Liquid).	Measurement of heat flow difference (Endothermic event).
Primary Output	Melting Range (Onset to Clear Point).	Onset Temperature (), Peak Max (), Enthalpy of Fusion ().
Purity Calculation	Qualitative (Range width indicates purity).	Quantitative (Van't Hoff equation).
Sample Requirement	2–5 mg (packed in capillary).	1–3 mg (crimped in aluminum pan).
Precision	$\pm 0.3^{\circ}\text{C}$ to $\pm 0.5^{\circ}\text{C}$.	$\pm 0.1^{\circ}\text{C}$.
Polymorph Detection	Limited (only if MP differences are large).	Excellent (detects enantiotropic transitions/glass transitions).
Throughput	High (3–6 samples simultaneously).	Low (1 sample per run).
Best Use Case	Routine QC; Lot release.	Reference Standard qualification; Impurity profiling.

Experimental Protocols

Protocol A: Automated Capillary Melting Point (Routine QC)

Standard: USP <741> Class Ia / ASTM E1952 Equipment: Mettler Toledo MP90 or Stanford Research Systems OptiMelt.

- Sample Preparation:

- Dry the **2-Chloro-5-methoxybenzamide** sample at 40°C under vacuum for 2 hours to remove residual solvent (solvates distort MP).
- Grind the sample to a fine, uniform powder using an agate mortar.
- Fill a clean glass capillary (1.5 mm O.D.) to a height of 3 mm.
- Critical Step: Pack the sample by tapping the capillary vertically on a hard surface at least 20 times. Loose packing causes uneven heat transfer and wider ranges.
- Instrument Parameters:
 - Start Temperature: 190°C (Adjust based on expected range of specific polymorph).
 - Ramp Rate: 1.0°C/min. (Rates >1°C/min artificially elevate the observed MP due to thermal lag).
 - Stop Temperature: 225°C.
- Analysis:
 - Record Onset Point (first visible liquid meniscus) and Clear Point (complete transparency).
 - Acceptance Criteria: A range of <2.0°C suggests acceptable purity. A range >2.0°C or a value significantly below the reference standard indicates eutectic impurities.

Protocol B: Differential Scanning Calorimetry (Gold Standard)

Standard: USP <891> / ASTM E928 Equipment: TA Instruments DSC2500 or Netzsch DSC 214.

- Sample Preparation:
 - Weigh 1.5–3.0 mg of dried sample directly into a Tzero aluminum pan.
 - Crimp with a pinhole lid (non-hermetic) to allow expanding gases to escape without deforming the pan, unless solvate loss is suspected (then use hermetic).
- Instrument Parameters:

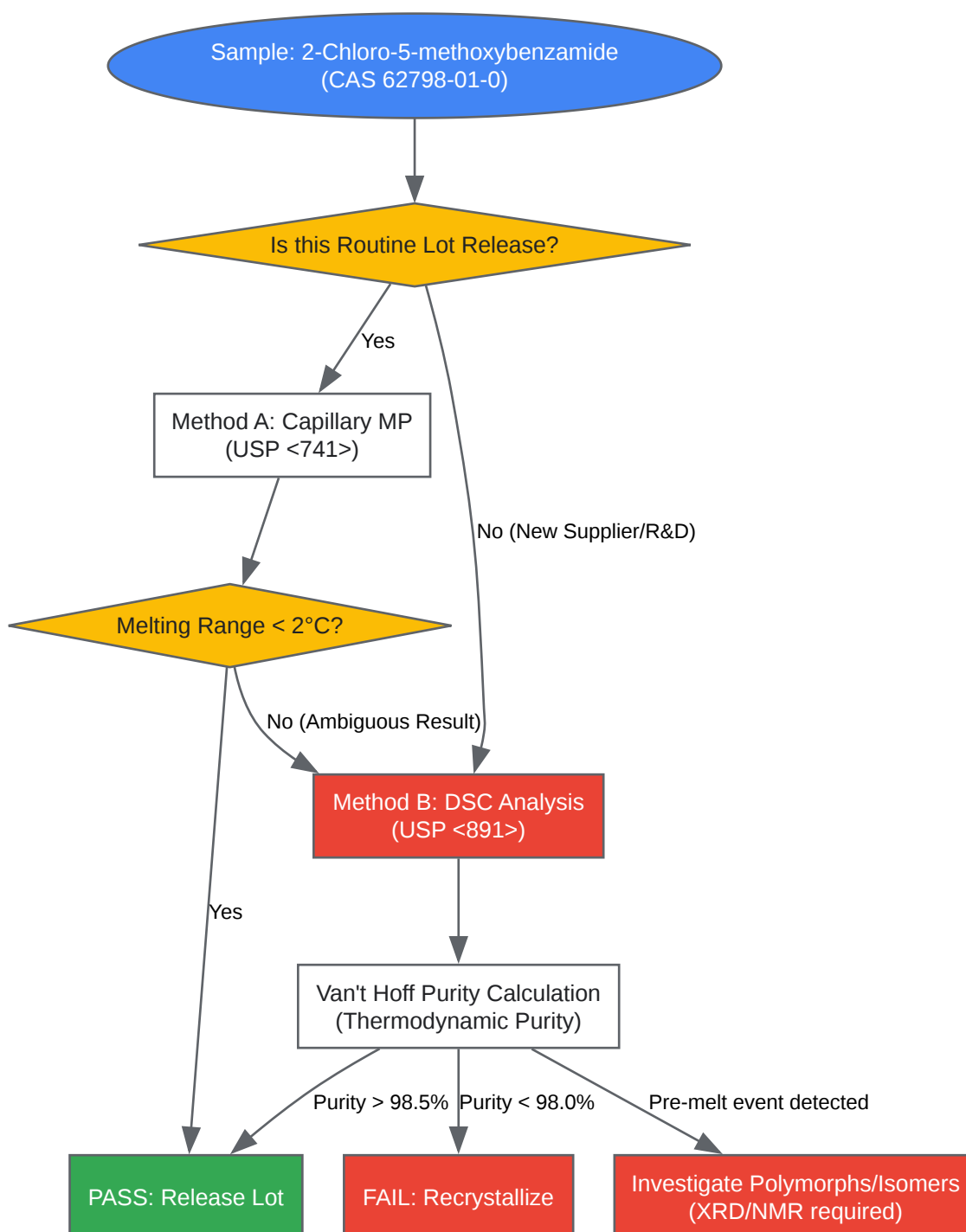
- Purge Gas: Nitrogen at 50 mL/min.
- Equilibration: Equilibrate at 30°C.
- Ramp: Heat at 10°C/min to 180°C, then slow to 2°C/min through the melting transition (up to 230°C).
- Note: Slower ramp rates (1–2°C/min) near the melt improve the resolution of the Van't Hoff purity calculation.
- Data Processing:
 - Integrate the melting endotherm.
 - Calculate Purity using the

plot (Van't Hoff analysis), where

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 - Key Insight: If a small endotherm appears before the main melt, it indicates a polymorphic transition or a positional isomer impurity (e.g., trace 5-Chloro-2-methoxybenzamide).

Analytical Decision Logic (Workflow)

The following diagram illustrates the decision process for selecting the correct method based on the stage of drug development.



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Figure 1: Analytical decision tree for thermal analysis of benzamide intermediates.

Data Interpretation & Causality

Scenario 1: Melting Point Depression

- Observation: The sample melts at 205–210°C, while the reference standard melts at a distinct higher temperature (e.g., ~214°C for the 5-Cl isomer, or specific value for 2-Cl isomer).
- Causality: According to the Van't Hoff equation, impurities disrupt the crystal lattice, lowering the chemical potential of the solid solvent. This results in a melting point depression proportional to the mole fraction of the impurity.
- Action: If Capillary MP shows depression >2°C, proceed to DSC to quantify the impurity fraction.

Scenario 2: Isomeric Contamination

- Observation: DSC shows a small "shoulder" peak or a minor endotherm 5–10°C apart from the main peak.
- Causality: Synthesis of **2-Chloro-5-methoxybenzamide** often involves chlorination or amidation steps that may yield the regioisomer (5-Chloro-2-methoxybenzamide). These isomers form eutectic mixtures with distinct thermal profiles.
- Action: Thermal analysis alone is insufficient for identification. Confirm the isomer ratio using H-NMR (distinct aromatic coupling patterns) or HPLC.

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